

Glucofrangulin B CAS number and molecular formula

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Compound of Interest

Compound Name: **Glucofrangulin B**

Cat. No.: **B13441341**

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Technical Guide: Glucofrangulin B

Audience: Researchers, scientists, and drug development professionals.

Objective: This document provides a comprehensive overview of **Glucofrangulin B**, including its fundamental chemical properties, and will be expanded to include experimental protocols and relevant biological pathways.

Chemical Identity and Properties

Glucofrangulin B is an anthraquinone glycoside, a type of natural product found in plants such as the alder buckthorn (*Rhamnus frangula*)[1]. It is a compound of interest for its potential biological activities.

Table 1: Core Chemical Data for **Glucofrangulin B**

Identifier	Value	Source
CAS Number	14062-59-0	[1] [2] [3] [4] [5]
Molecular Formula	C ₂₆ H ₂₈ O ₁₄	[1] [2] [3] [4] [5]
Molecular Weight	564.49 g/mol	[1] [3]
IUPAC Name	6-[(3R,4R)-3,4-dihydroxy-4-(hydroxymethyl)oxolan-3-yl]oxy-1-hydroxy-3-methyl-8-[(2S,3R,4S,5S,6R)-3,4,5-trihydroxy-6-(hydroxymethyl)oxan-2-yl]oxyanthracene-9,10-dione	[2]
Compound Type	Anthraquinones	[4] [5]
Physical Description	Powder	[4] [5]
Source	The cortex of Rhamnus frangula L.	[4]
Storage Temperature	2-8°C	[1]

Experimental Data & Protocols

(Further research is pending to populate this section with detailed experimental methodologies and quantitative data.)

Signaling Pathways and Logical Relationships

(This section will be developed with diagrams illustrating the biological pathways and experimental workflows related to **Glucofrangulin B** upon gathering relevant research data.)

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References

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